

A Comprehensive Technical Guide to 3,3-Dimethylbutyryl Chloride

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Compound of Interest

Compound Name: 3,3-Dimethylbutyryl chloride

Cat. No.: B1293684

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethylbutyryl chloride, also known as tert-butylacetyl chloride, is a reactive acyl chloride compound that serves as a critical intermediate in organic synthesis.^{[1][2]} Its unique structural feature, a sterically hindered tert-butyl group adjacent to the carbonyl chloride, imparts specific reactivity and properties that are leveraged in the synthesis of complex molecules. This guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, reactivity, and applications, with a focus on its relevance to the pharmaceutical and agrochemical industries.^{[1][2]}

Chemical Identity and Properties

3,3-Dimethylbutyryl chloride is a colorless to light yellow liquid that is highly flammable and corrosive.^{[3][4]} It is sensitive to moisture and reacts with water.^{[5][6]}

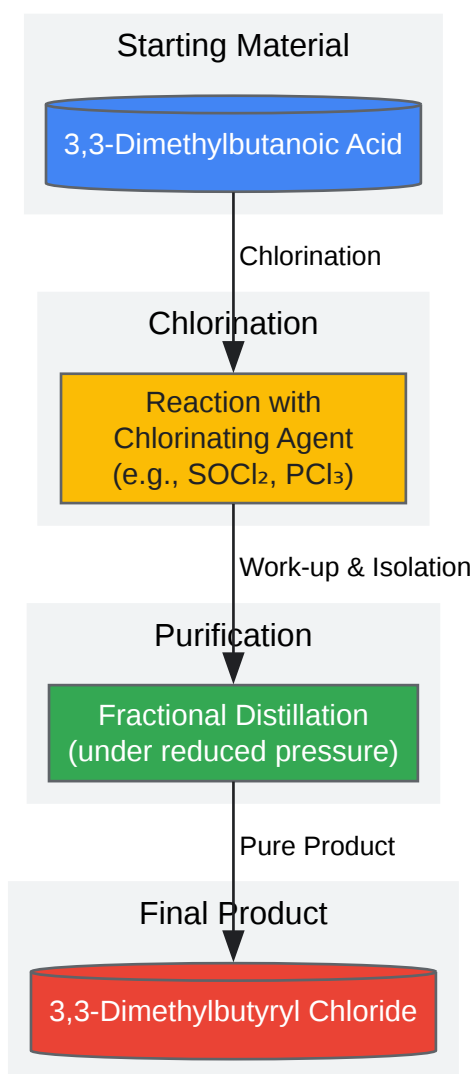
CAS Number: 7065-46-5^{[1][6][7]}

Table 2.1: Physicochemical Properties of **3,3-Dimethylbutyryl Chloride**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₁ ClO	[1][7]
Molecular Weight	134.60 g/mol	[1][7]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	127-129 °C (lit.)	[5][6][8]
Melting Point	-57 °C to -56 °C	[9]
Density	0.969 g/mL at 25 °C (lit.)	[5][6][8]
Refractive Index (n ²⁰ /D)	1.421 (lit.)	[5][8]
Flash Point	21 °C (69.8 °F) - closed cup	[10]
Solubility	Soluble in ether, benzene, toluene. Reacts with water.	[5][9]
SMILES String	<chem>CC(C)(C)CC(Cl)=O</chem>	[8]
InChI Key	BUTKIHRNYUEGKB-UHFFFAOYSA-N	[8]

Synthesis and Experimental Protocols

The primary route for synthesizing **3,3-Dimethylbutyryl chloride** is through the chlorination of 3,3-dimethylbutanoic acid.[2] Common chlorinating agents include thionyl chloride (SOCl₂), phosphorus trichloride (PCl₃), and oxalyl chloride.[2][11] The choice of reagent can influence reaction conditions, byproducts, and overall yield.



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Caption: General workflow for the synthesis of **3,3-Dimethylbutyryl chloride**.

Experimental Protocol: Synthesis using Thionyl Chloride

This method is common for laboratory-scale synthesis due to the clean byproducts (SO₂ and HCl), which are gaseous and easily removed.[2]

Reagents and Equipment:

- 3,3-Dimethylbutanoic acid

- Thionyl chloride (SOCl_2)
- Round-bottomed flask equipped with a reflux condenser and a gas outlet to a scrubbing system (to neutralize HCl and SO_2)
- Heating mantle
- Distillation apparatus

Procedure:

- In a fume hood, charge a round-bottomed flask with 3,3-dimethylbutanoic acid.
- Slowly add an excess of thionyl chloride (typically 1.5 to 2.0 equivalents) to the flask at room temperature.
- Fit the flask with a reflux condenser and gently heat the reaction mixture to reflux (approximately 70-80 °C) for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation at atmospheric pressure.
- The crude **3,3-Dimethylbutyryl chloride** is then purified by fractional distillation, typically under reduced pressure, to yield the final product.^[7]

Experimental Protocol: Synthesis using Phosphorus Trichloride

This method is often employed for industrial-scale production.^{[1][9]}

Reagents and Equipment:

- 3,3-Dimethylbutanoic acid
- Phosphorus trichloride (PCl_3)

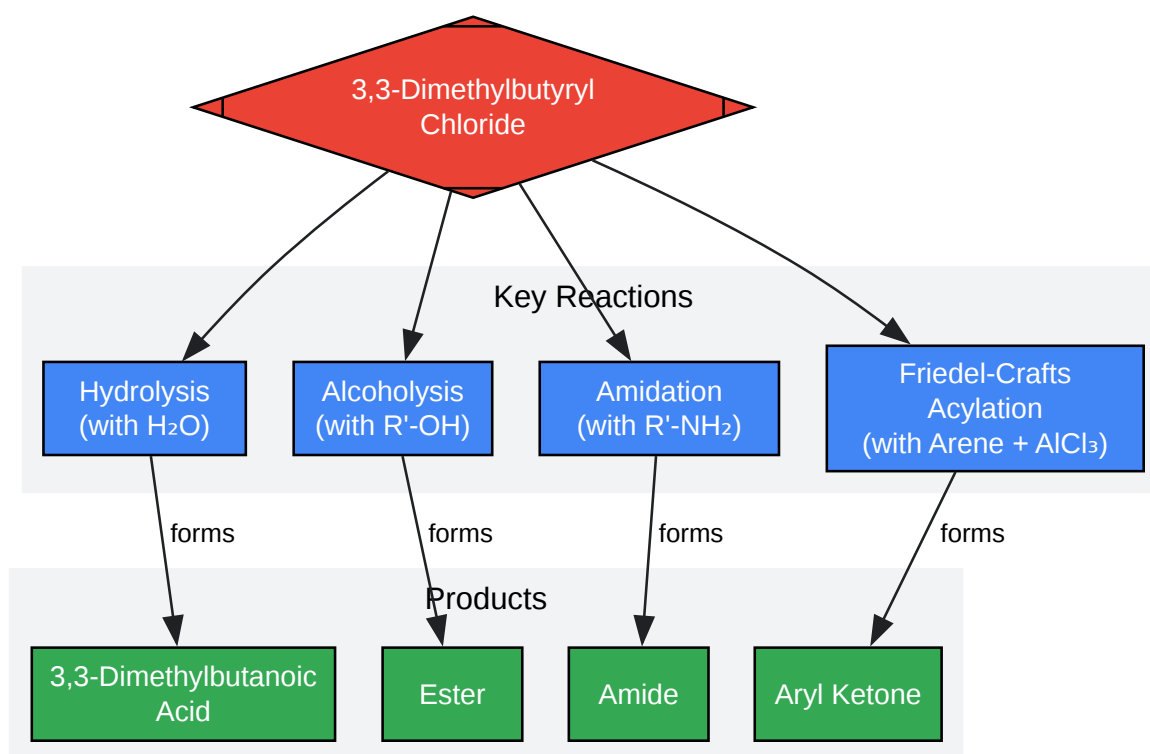
- Reaction vessel with a stirrer, thermometer, and addition funnel
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

- Add 3,3-dimethylbutanoic acid to the reaction vessel.[9]
- While stirring, slowly add phosphorus trichloride (typically 0.4 to 0.5 equivalents) to the acid, maintaining the temperature between 25-35 °C.[3]
- After the addition is complete, heat the mixture to 50-80 °C for 1-4 hours.[5][9]
- Cool the reaction mixture to room temperature and allow it to stand, which will cause it to separate into two layers.[5][9]
- Transfer the mixture to a separatory funnel and separate the lower layer of phosphorous acid (H_3PO_3), which is a byproduct.[5][9]
- The upper layer, containing the crude **3,3-Dimethylbutyryl chloride**, is then purified by vacuum distillation.[9] Collect the fraction boiling at 79-81 °C under an absolute pressure of 20 kPa.[5][9]

Chemical Reactivity and Mechanisms

The reactivity of **3,3-Dimethylbutyryl chloride** is dominated by its function as an acylating agent.[2] The electrophilic carbonyl carbon is susceptible to attack by various nucleophiles, leading to the substitution of the chloride ion.[2]



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Caption: Major reaction pathways of **3,3-Dimethylbutyryl chloride**.

- Hydrolysis: It reacts readily with water and moisture to hydrolyze back to 3,3-dimethylbutanoic acid and hydrochloric acid.[2] This necessitates handling under anhydrous conditions.[2]
- Reaction with Alcohols (Alcoholysis): In the presence of an alcohol, it forms the corresponding ester, a reaction crucial in the synthesis of various pharmaceutical compounds.[2]
- Reaction with Amines (Amidation): It reacts with primary and secondary amines to yield amides.[2] This is a pivotal reaction in the synthesis of many active pharmaceutical ingredients (APIs).[2]
- Friedel-Crafts Acylation: With an aromatic compound and a Lewis acid catalyst (e.g., AlCl_3), it undergoes Friedel-Crafts acylation to introduce the 3,3-dimethylbutanoyl group onto the aromatic ring, forming a ketone.[2]

Applications in Research and Drug Development

3,3-Dimethylbutyryl chloride is a valuable building block in the synthesis of a wide range of chemical products.

- **Pharmaceuticals:** It is a key intermediate in the production of amide and phenyl ester drugs. [\[1\]](#)[\[9\]](#) Notable examples include certain types of penicillin, cefotaxime, and cefdinir.[\[9\]](#)
- **Agrochemicals:** It serves as a precursor in the manufacturing of the insecticide imidacloprid and the herbicide isoxadifen.[\[1\]](#)[\[9\]](#)
- **Organic Synthesis:** It is widely used in research and development laboratories as an acylating agent to introduce the sterically bulky tert-butylacetyl group into molecules, which can modulate their biological activity and physical properties.[\[2\]](#)[\[12\]](#)

Safety and Handling

3,3-Dimethylbutyryl chloride is a hazardous chemical that requires strict safety precautions during handling and storage.

Table 6.1: Hazard and Safety Information

Hazard Category	Description	Reference(s)
Physical Hazards	Highly flammable liquid and vapor.	[3][4]
Health Hazards	Causes severe skin burns and eye damage. May cause respiratory irritation.	[4][12]
Signal Word	Danger	[4][10]
Hazard Statements	H225: Highly flammable liquid and vapor. H314: Causes severe skin burns and eye damage.	[4]
Precautionary Statements	P210: Keep away from heat, sparks, open flames. P280: Wear protective gloves/clothing/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P403+P235: Store in a well-ventilated place. Keep cool.	[4]
Personal Protective Equipment	Faceshields, gloves, goggles, chemical-resistant apron, type ABEK (EN14387) respirator filter.	[10][12]

Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.
	Keep container tightly closed. [8]
	Moisture sensitive.
	Recommended storage
	temperature: 2-8°C.

Disclaimer: This document is intended for informational purposes only and does not constitute a safety data sheet (SDS). Always consult the full SDS from the supplier before handling this chemical and adhere to all institutional and governmental safety regulations.

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